

Proper Disposal of NIM811: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NIM811

Cat. No.: B1663531

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For researchers and scientists in the drug development field, ensuring the safe and compliant disposal of laboratory materials is paramount. This document provides essential, step-by-step guidance for the proper disposal of **NIM811**, a non-immunosuppressive cyclosporine analog.

NIM811, also known as (Melle-4)cyclosporin, is a mitochondrial permeability transition inhibitor. While Safety Data Sheets (SDS) for **NIM811** indicate that it is not classified as a hazardous substance or mixture, proper laboratory waste management practices must be followed to ensure a safe working environment and regulatory compliance.^[1]

Chemical and Physical Properties

A summary of the key quantitative data for **NIM811** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C62H111N11O12
Molecular Weight	1202.61 g/mol
CAS Number	143205-42-9
Appearance	Solid
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents

Experimental Protocols for Disposal

The following protocols provide detailed methodologies for the disposal of **NIM811** in various forms commonly encountered in a laboratory setting.

Protocol 1: Disposal of Unused Solid **NIM811**

- Waste Identification and Labeling:
 - Place the original container of solid **NIM811** in a designated waste accumulation area.
 - If the original container is not available, use a clearly labeled, sealed, and compatible container. The label should include "Waste **NIM811**," the quantity, and the date of disposal.
- Waste Collection:
 - Segregate the solid **NIM811** waste from other laboratory waste streams.
 - Ensure the container is securely closed to prevent spillage.
- Disposal:
 - Dispose of the container as non-hazardous laboratory waste through your institution's chemical waste disposal program. Consult your institution's Environmental Health and Safety (EHS) office for specific procedures.

Protocol 2: Disposal of **NIM811** Solutions

- Absorption of Liquid:
 - For solutions of **NIM811**, absorb the liquid using a chemically inert absorbent material such as diatomite, universal binders, or vermiculite.^[1]
- Containerization and Labeling:
 - Place the absorbent material containing the **NIM811** solution into a sealed, leak-proof container.

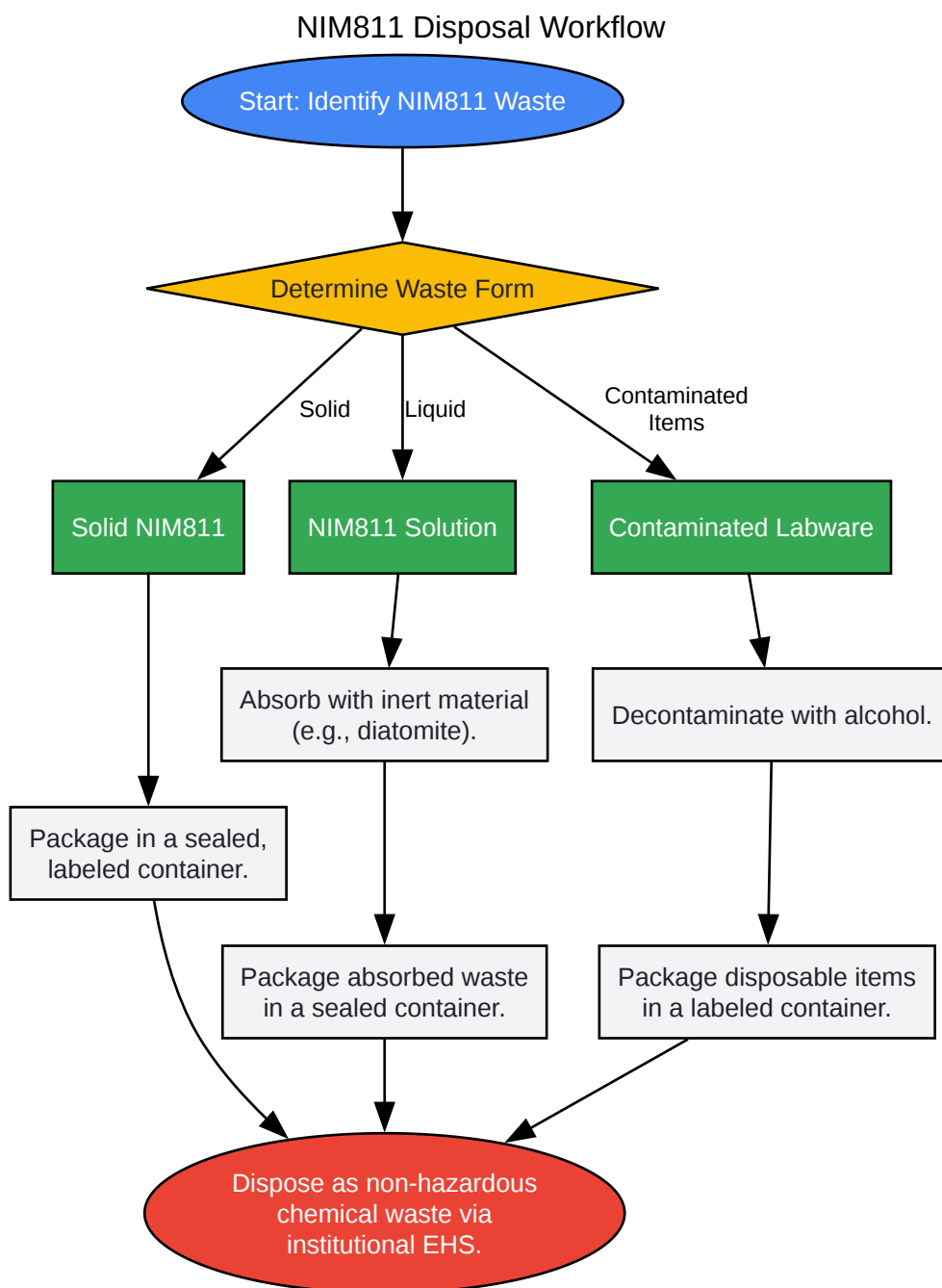
- Label the container clearly as "Waste **NIM811** in [Solvent Name] with Absorbent," including the approximate concentration and date.
- Disposal:
 - Dispose of the container as non-hazardous chemical waste via your institution's approved waste management vendor.

Protocol 3: Decontamination and Disposal of **NIM811**-Contaminated Labware

- Initial Decontamination:
 - For glassware and other reusable labware, rinse thoroughly with a suitable solvent (e.g., ethanol or isopropanol) to remove **NIM811** residue.
 - Collect the solvent rinse as chemical waste, following the procedure outlined in Protocol 2.
- Surface Decontamination:
 - Wipe down any surfaces or equipment that may have come into contact with **NIM811** with alcohol.^[1]
- Disposal of Single-Use Items:
 - Place disposable items such as gloves, pipette tips, and absorbent pads contaminated with **NIM811** into a designated solid waste container.
 - This container should be clearly labeled as "**NIM811**-Contaminated Solid Waste."
 - Dispose of this container as non-hazardous laboratory waste according to your institutional guidelines.

NIM811 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **NIM811** and associated materials.



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Caption: Logical workflow for the safe disposal of **NIM811**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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